

RN-1 dihydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: RN-1 dihydrochloride

Cat. No.: B610506

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Technical Support Center: RN-1 Dihydrochloride

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **RN-1 dihydrochloride** in DMSO and water, along with troubleshooting advice and frequently asked questions to ensure successful experimental outcomes.

Solubility Data

The solubility of **RN-1 dihydrochloride** can vary based on the solvent, temperature, and dissolution method. The following table summarizes solubility data from various suppliers.

Solvent	Concentration (mg/mL)	Concentration (mM)	Conditions Noted	Source(s)
DMSO	~8 - 9.05 mg/mL	~20 mM	Gentle warming or sonication may be required.	[1] [2] [3]
Water	~8 - 18 mg/mL	~20 - 39.79 mM	Sonication and heating to 60°C are recommended for higher concentrations.	[1] [2] [4]

Note: The molecular weight of **RN-1 dihydrochloride** is approximately 452.42 g/mol .[\[2\]](#)[\[5\]](#)
Batch-specific molecular weights may vary due to hydration, which can affect the solvent volumes required for preparing stock solutions.[\[2\]](#)

Experimental Protocols

Protocol: Preparing a Stock Solution

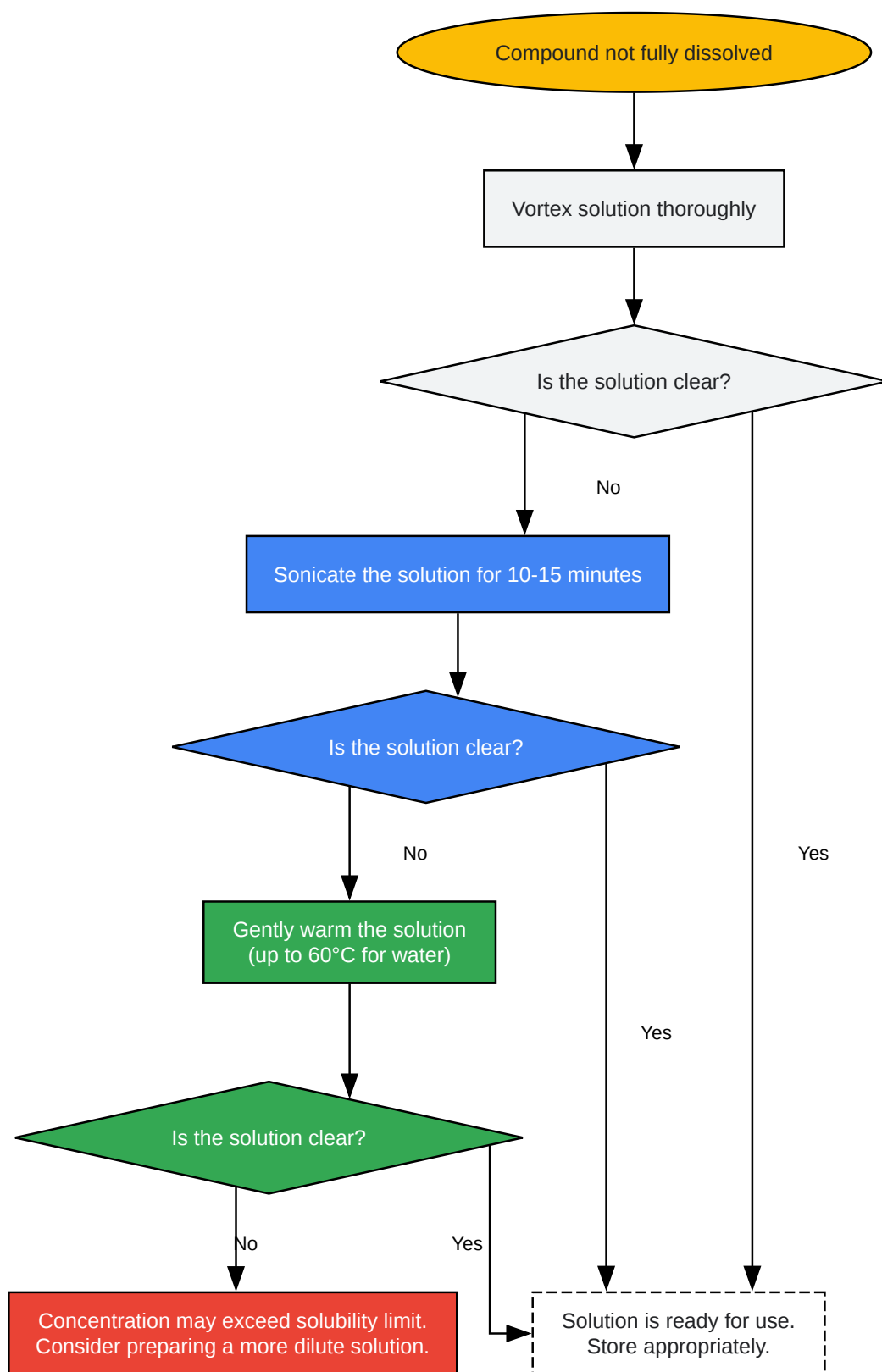
This protocol outlines the recommended steps for dissolving **RN-1 dihydrochloride** to create a stock solution.

- **Weigh the Compound:** Accurately weigh the desired amount of solid **RN-1 dihydrochloride** powder in a sterile container. Handle the product while wearing gloves and a mask.[\[1\]](#)
- **Add Solvent:** Add the appropriate volume of high-purity DMSO or water to the solid.
- **Facilitate Dissolution:**
 - **For DMSO:** If the compound does not dissolve immediately, gentle warming or sonication is recommended to achieve a concentration of up to ~9.05 mg/mL (20 mM).[\[2\]](#)[\[3\]](#)
 - **For Water:** To achieve higher concentrations (up to 18 mg/mL), sonication and heating to 60°C may be necessary.[\[4\]](#) For concentrations around 8-9 mg/mL, the compound may dissolve with standard vortexing or sonication.
- **Ensure Complete Dissolution:** Vortex the solution until the compound is fully dissolved and the solution is clear. Visually inspect for any remaining particulate matter.
- **Storage:** Store the prepared stock solution appropriately. For long-term stability, it is recommended to store solutions at -80°C for up to one year.[\[4\]](#) The solid powder should be stored at -20°C under desiccating conditions.[\[1\]](#)[\[4\]](#)

Troubleshooting Guide

Q: What should I do if my **RN-1 dihydrochloride** is not dissolving completely?

A: If you observe particulates or cloudiness, follow this troubleshooting workflow:



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Caption: Troubleshooting workflow for dissolving **RN-1 dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **RN-1 dihydrochloride**? Both DMSO and water can be used as solvents. DMSO is a highly polar aprotic solvent capable of dissolving a wide range of compounds.[6][7] The choice depends on the experimental requirements, particularly the tolerance of the biological system (e.g., cell culture, in vivo model) to the solvent.

Q2: Can I prepare a concentrated stock solution in water without heating? Based on supplier data, achieving concentrations higher than ~9 mg/mL in water may be difficult without sonication and heating.[4] If heating is not desirable for your experiment, it is recommended to work with a lower concentration stock solution.

Q3: How should I store **RN-1 dihydrochloride**? The solid form of **RN-1 dihydrochloride** should be stored at -20°C under desiccating conditions to protect it from air and moisture.[1] Stock solutions in solvent should be stored at -80°C and are stable for up to one year.[4]

Q4: Is **RN-1 dihydrochloride** cell-permeable? Yes, **RN-1 dihydrochloride** is described as a potent, cell-permeable LSD-1 inhibitor.[1] It is also brain-penetrant following systemic administration.[2]

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References

- 1. RN-1 dihydrochloride (CAS 1781835-13-9) | Abcam [abcam.com]
- 2. RN 1 dihydrochloride | Histone Demethylases | Tocris Bioscience [tocris.com]
- 3. apexbt.com [apexbt.com]
- 4. RN-1 dihydrochloride | MAO | Histone Demethylase | TargetMol [targetmol.com]
- 5. scbt.com [scbt.com]
- 6. Dimethyl Sulfoxide | (CH₃)₂SO | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]

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